A Spectroscopic Guide to 1-Methoxyisoquinoline: Structural Elucidation for Research and Development

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Compound of Interest

Compound Name:	*Isoquinoline, 1-methoxy-*
CAS No.:	*23724-93-8*
Cat. No.:	*B1594172*

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This technical guide provides an in-depth analysis of the spectroscopic data for 1-methoxyisoquinoline, a key heterocyclic compound with applications in medicinal chemistry and materials science. As drug development professionals and researchers, a precise understanding of a molecule's structure is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this structural elucidation. This document will not only present the spectral data but also delve into the causality behind the experimental choices and the interpretation of the resulting spectra, ensuring a robust and validated understanding of 1-methoxyisoquinoline's molecular architecture.

Introduction to 1-Methoxyisoquinoline and Spectroscopic Characterization

1-Methoxyisoquinoline ($C_{10}H_9NO$) is an aromatic heterocyclic compound featuring an isoquinoline core substituted with a methoxy group at the C1 position. The arrangement of the fused benzene and pyridine rings, along with the influence of the electron-donating methoxy

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group, creates a unique electronic and structural environment. Accurate characterization is critical for understanding its reactivity, potential biological activity, and for quality control in synthesis. The following sections will detail the application of key spectroscopic methods to unambiguously confirm the structure of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution. It provides detailed information about the carbon-hydrogen framework. For 1-methoxyisoquinoline, both ^{1}H and ^{13}C NMR are essential for a complete assignment.

^{1}H NMR Spectroscopy: Mapping the Proton Environment

^{1}H NMR spectroscopy provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

- Sample Preparation: Dissolve 5-10 mg of high-purity 1-methoxyisoquinoline in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$). The deuterated solvent is used to avoid a large solvent signal in the spectrum. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- Instrument Setup: The spectrum is typically acquired on a 400 MHz or higher field NMR spectrometer.[1]

- Data Acquisition: A standard single-pulse experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio and a relaxation delay that allows for full relaxation of the protons between pulses.

While a publicly available experimental spectrum for 1-methoxyisoquinoline is not readily available, a predicted spectrum can be constructed based on the known effects of substituents on the isoquinoline ring system. The aromatic protons will be in the downfield region (typically 7.0-8.5 ppm) due to the deshielding effect of the aromatic ring current. The methoxy group protons will appear as a sharp singlet in the upfield region (around 4.0 ppm).

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
-OCH_3	~4.0-4.2	Singlet (s)	3H
Aromatic Protons	~7.0-8.5	Multiplets (m), Doublets (d)	6H

- The protons on the pyridine ring (H3 and H4) and the benzene ring (H5, H6, H7, H8) will exhibit complex splitting patterns (doublets, triplets, or doublet of doublets) due to spin-spin coupling with their neighbors. The exact chemical shifts are influenced by the electron-donating methoxy group.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

^{13}C NMR spectroscopy provides information on the number of non-equivalent carbon atoms and their chemical environment.

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6 mL of deuterated solvent) is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Instrument Setup: The experiment is run on a spectrometer equipped with a broadband probe.
- Data Acquisition: A standard proton-decoupled pulse program (e.g., zgpg30 on Bruker systems) is used to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.[2] Key parameters include a spectral width of ~200-250 ppm and a sufficient number of scans.[2]

The ^{13}C NMR spectrum of 1-methoxyisoquinoline will show ten distinct signals, one for each carbon atom in the molecule. The chemical shifts are influenced by the electronegativity of attached atoms and the aromatic system.

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Carbon Assignment	Chemical Shift (δ, ppm)
C1	161.9
C3	118.9
C4	137.9
C4a	127.3
C5	126.8
C6	129.8
C7	126.4
C8	120.3
C8a	142.0
-OCH_3	53.6

Data sourced from PubChem CID 141052.[3]

The carbon attached to the oxygen (C1) is significantly deshielded and appears far downfield. The methoxy carbon (-OCH_3) appears in the typical range for an sp^3 carbon attached to an oxygen atom. The remaining aromatic carbons appear in the 120-145 ppm range.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: FT-IR

- Sample Preparation (Thin Solid Film): A small amount of 1-methoxyisoquinoline is dissolved in a volatile solvent like methylene chloride.[4] A drop of this solution is placed on a salt plate (e.g., KBr or NaCl). The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.[4]

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- Data Acquisition: A background spectrum of the clean salt plate is recorded. Then, the spectrum of the sample is recorded. The instrument software automatically ratios the sample spectrum against the background to produce the final transmittance or absorbance spectrum.

Data Interpretation and Expected IR Absorptions

The IR spectrum of 1-methoxyisoquinoline will exhibit characteristic absorption bands corresponding to its functional groups.

Vibrational Mode	Expected Absorption Range (cm^{-1})	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium
Aliphatic C-H Stretch (-OCH_3)	2950 - 2850	Medium
Aromatic C=C Bending	1700 - 1500	Medium, Multiple Bands
C-O Stretch (Aryl Ether)	~1250	Strong
Aromatic C-H Bending	860 - 680	Strong

- The presence of sharp peaks just above 3000 cm^{-1} is indicative of the aromatic C-H stretches.[5]
- The C-H stretches of the methoxy group will be observed just below 3000 cm^{-1}.[6]
- The fingerprint region (below 1500 cm^{-1}) will contain a complex pattern of absorptions that is unique to the molecule's overall structure.[7]

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation patterns.

Experimental Protocol: Electron Ionization (EI) MS

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- Sample Introduction: A small amount of the volatile sample is introduced into the mass spectrometer, where it is vaporized.
- Ionization: In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).[8][9] This process, known as electron ionization, is energetic enough to not only ionize the molecule but also cause it to fragment.[8]
- Mass Analysis: The resulting positively charged ions (the molecular ion and fragment ions) are accelerated into a mass analyzer, which separates them based on their m/z ratio.
- Detection: A detector records the abundance of each ion, and a mass spectrum is generated.

Data Interpretation and Mass Spectrum Data

The mass spectrum of 1-methoxyisoquinoline provides key information for its identification.

Ion	m/z Value	Interpretation
$[M]^+$	159	Molecular Ion
$[M-CH_3]^+$	144	Loss of a methyl radical
$[M-H-CO]^+$ or $[M-CHO]^+$	130 or 129	Loss of formyl radical or H and CO

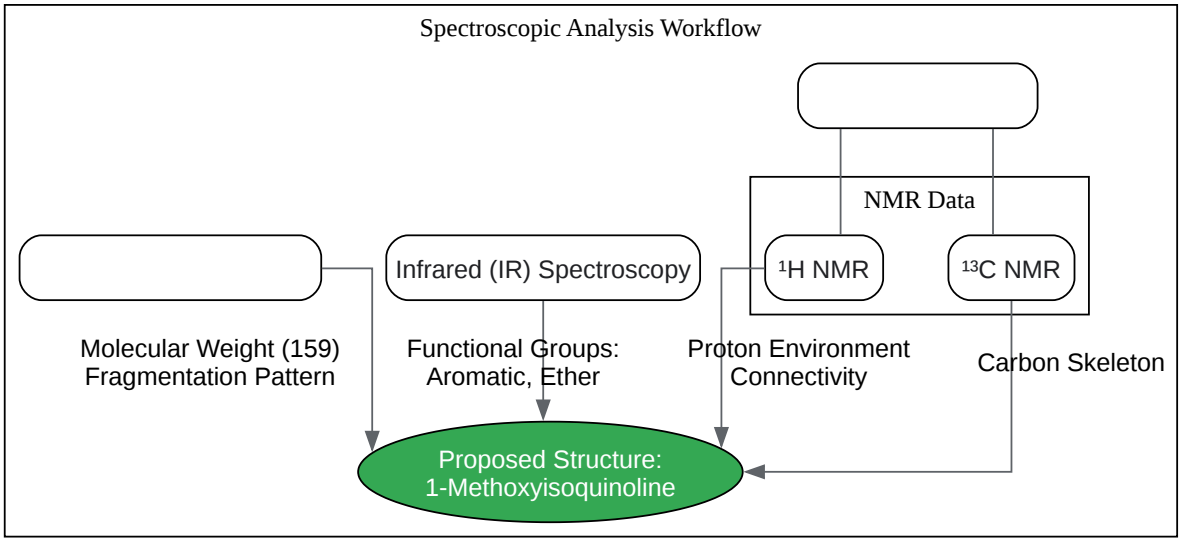
Data sourced from PubChem CID 141052.[3]

- Molecular Ion Peak: The peak with the highest m/z value corresponds to the intact ionized molecule (the molecular ion, M^+), confirming the molecular weight of 159 g/mol .
- Fragmentation Pattern: The fragmentation pattern is a molecular fingerprint. The loss of a methyl group (CH_3) to give a fragment at m/z 144 is a characteristic fragmentation for methoxy-substituted compounds. The fragment at m/z 129 is also a significant peak in the spectrum.[3]

Integrated Spectroscopic Analysis Workflow

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The power of these techniques lies in their combined application. The following diagram illustrates the logical workflow for the structural elucidation of 1-methoxyisoquinoline.



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Caption: Workflow for structural elucidation of 1-methoxyisoquinoline.

Conclusion

The combined application of NMR, IR, and MS provides a self-validating system for the structural confirmation of 1-methoxyisoquinoline. Mass spectrometry establishes the correct molecular weight and key fragmentation pathways. IR spectroscopy confirms the presence of the core functional groups—the aromatic system and the aryl ether. Finally, ^{1}H and ^{13}C NMR spectroscopy provide the definitive map of the carbon-hydrogen framework, allowing for the unambiguous assignment of the complete molecular structure. This comprehensive spectroscopic dataset serves as a reliable reference for researchers and professionals in drug development and related fields.

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